

Fragment-Based Discovery of Pyrazoloadenine Inhibitors: A Technical Guide

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Compound of Interest

Compound Name: *Pyrazoloadenine*

CAS No.: *20289-44-5*

Cat. No.: *B1581074*

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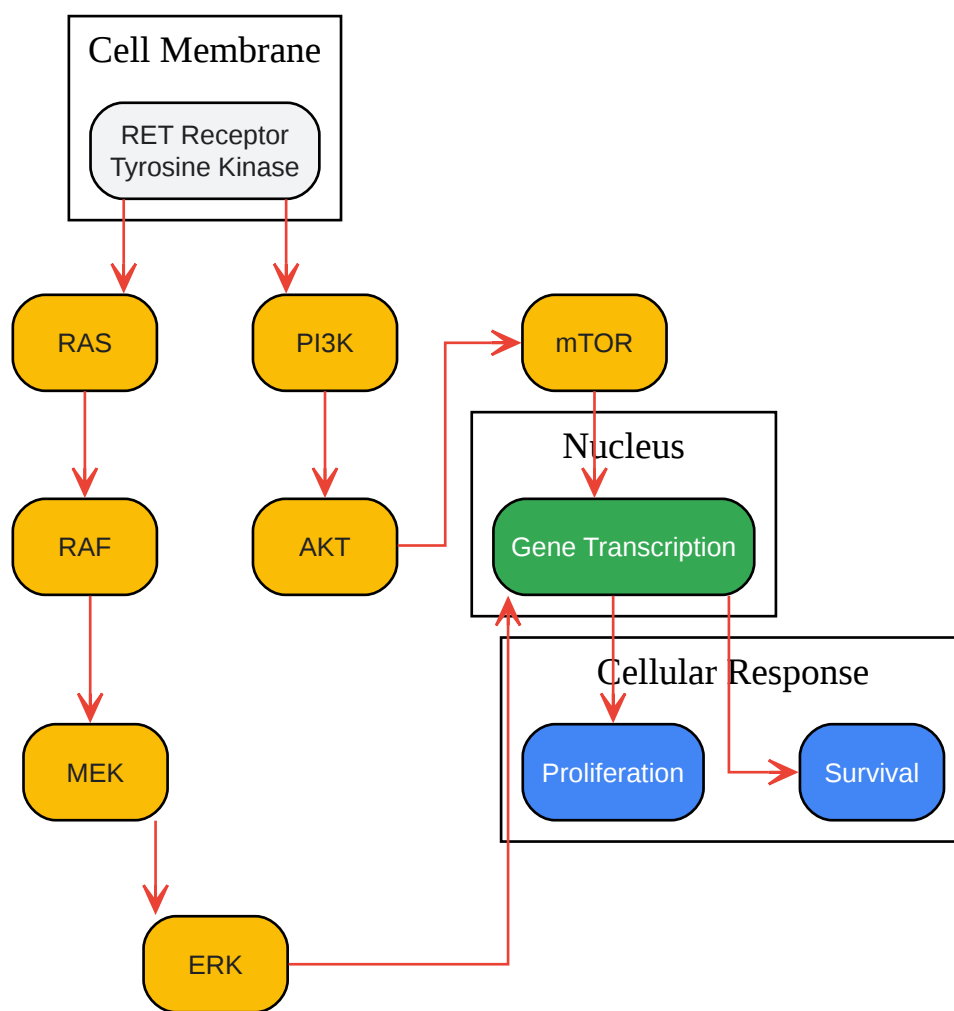
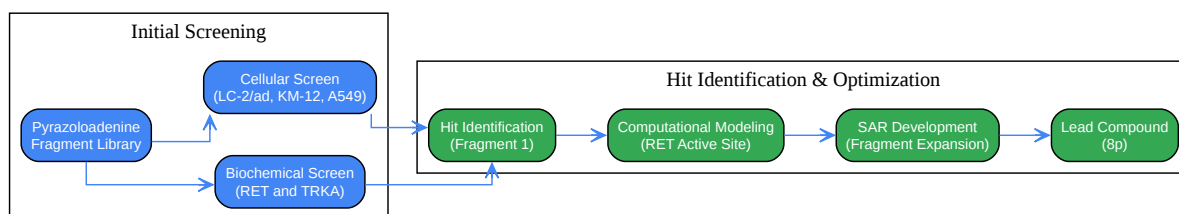
This technical guide provides an in-depth overview of the fragment-based drug discovery (FBDD) approach applied to the identification and optimization of **pyrazoloadenine** inhibitors targeting the REarranged during Transfection (RET) oncoprotein, a key driver in certain cancers.

Introduction to RET and Pyrazoloadenines

The RET proto-oncogene encodes a receptor tyrosine kinase that, when mutated or rearranged, can become a driver of various cancers, including approximately 2% of non-small cell lung cancers (NSCLC).[1][2] Small molecule kinase inhibitors are a promising therapeutic strategy to block RET signaling.[1] **Pyrazoloadenines** are a class of compounds known to inhibit a range of protein kinases and have served as a scaffold for the development of potent inhibitors.[1] This guide details a fragment-based approach to developing novel and selective **pyrazoloadenine**-based RET inhibitors.[1]

The Fragment-Based Discovery Workflow

Fragment-based drug discovery is a powerful strategy that begins with screening low-molecular-weight compounds (fragments) that bind weakly to the target protein. These initial hits are then optimized to develop high-affinity lead compounds.[3] The workflow for the discovery of **pyrazoloadenine** RET inhibitors involved a multi-step process encompassing biochemical and cellular screening, computational modeling, and structure-activity relationship (SAR) studies.



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References

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- [2. Pyrazoloadenine Inhibitors of the RET Lung Cancer Oncoprotein Discovered by a Fragment Optimization Approach - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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